A Comparative Spectroscopic Guide to Sulfonamides Derived from Common Sulfonyl Chlorides

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Compound of Interest

Compound Name:	*4,5-Dichloro-2-methylbenzenesulfonyl chloride*
CAS No.:	*1215295-88-7*
Cat. No.:	*B580349*

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Introduction

Sulfonamides are a cornerstone of medicinal chemistry and drug development, valued for their diverse biological activities.[1] The synthesis of sulfonamides, typically through the reaction of a sulfonyl chloride with a primary or secondary amine, allows for vast structural diversification.[2] The choice of sulfonyl chloride not only influences the physicochemical and biological properties of the resulting sulfonamide but also imparts distinct spectroscopic signatures. Understanding these signatures is paramount for the unambiguous characterization and quality control of these important compounds.

This guide provides an in-depth spectroscopic comparison of sulfonamides derived from three commonly used sulfonyl chlorides: p-toluenesulfonyl chloride (tosyl chloride), methanesulfonyl chloride (mesyl chloride), and 5-(dimethylamino)naphthalene-1-sulfonyl chloride (dansyl chloride). We will explore how the structural differences imparted by these reagents are reflected in ^{1}H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR)

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spectroscopy, Mass Spectrometry (MS), and UV-Visible spectroscopy. To provide a consistent basis for comparison, this guide will focus on the spectroscopic data for the N-phenyl derivatives of these sulfonamides.

The Influence of the Sulfonyl Chloride Moiety

The choice of sulfonyl chloride dictates the nature of the R-group attached to the sulfonyl (SO_2) moiety of the sulfonamide. This R-group's electronic and steric properties directly influence the local environment of the sulfonamide bond and, by extension, the entire molecule.

- p-Toluenesulfonyl (Tosyl) Group: This aromatic group introduces a rigid, planar structure with a well-defined electronic environment due to the phenyl ring and the methyl substituent.
- Methanesulfonyl (Mesyl) Group: In contrast, the mesyl group is a small, aliphatic moiety. Its inductive effect and lack of aromaticity lead to different spectroscopic characteristics compared to the tosyl group.
- Dansyl Group: The dansyl group is a large, aromatic system derived from naphthalene. Its most notable feature is the dimethylamino group, which makes dansyl-derived sulfonamides highly fluorescent.[3][4]

The following sections will delve into how these structural differences manifest across various spectroscopic techniques.

^1H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. In sulfonamides, the chemical shifts of the protons and carbons are sensitive to the nature of the sulfonyl chloride-derived group.

Key Diagnostic Regions in ^1H NMR

- Sulfonamide N-H Proton: The chemical shift of the N-H proton is highly variable and depends on the solvent, concentration, and temperature. However, it typically appears as a broad singlet in the downfield region of the spectrum, often between 8 and 11 ppm.

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- Aromatic Protons: For N-phenyl sulfonamides, the protons on the phenyl ring attached to the nitrogen and the protons of the aromatic sulfonyl chloride (tosyl and dansyl) will appear in the aromatic region (typically 7-8.5 ppm). The electronic nature of the sulfonyl group influences the chemical shifts of the N-phenyl protons.

- Aliphatic Protons: The methyl protons of the tosyl group appear as a sharp singlet around 2.4 ppm. The methyl protons of the mesyl group are found further upfield, typically around 3.0 ppm. The dimethylamino protons of the dansyl group also give a characteristic singlet.

Comparative ^{1}H and ^{13}C NMR Data for N-Phenyl Sulfonamides

The following table summarizes the approximate ^{1}H and ^{13}C NMR chemical shifts for N-phenyl sulfonamides derived from tosyl, mesyl, and dansyl chlorides.

Assignment	N-Phenyl-p-toluenesulfonamide	N-Phenylmethanesulfonamide[5]	N-Phenyl-dansylamide
^{1}H NMR (δ, ppm)			
N-H	~9.8 (broad s)	~9.7 (broad s)	~10.2 (broad s)
Aromatic-H (N-Ph)	~7.1-7.3 (m)	~7.2-7.4 (m)	~7.1-7.5 (m)
Aromatic-H (SO_2-R)	~7.3 (d), ~7.8 (d)	-	~7.2-8.5 (m)
CH_3 (SO_2-R)	~2.4 (s)	~3.0 (s)	-
$N(CH_3)_2$	-	-	~2.9 (s)
^{13}C NMR (δ, ppm)			
Aromatic C (N-Ph)	~121-140	~121-138	~115-137
Aromatic C (SO_2-R)	~127-144	-	~119-135
CH_3 (SO_2-R)	~21.5	~39.5	-
$N(CH_3)_2$	-	-	~45.4

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Note: Chemical shifts are approximate and can vary depending on the solvent and instrument frequency. Data for N-Phenyl-p-toluenesulfonamide and N-Phenyl-dansylamide are compiled from typical values and various sources.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule. Sulfonamides have several characteristic absorption bands.

- S=O Stretching: The sulfonyl group gives rise to two strong and distinct stretching vibrations: an asymmetric stretch (νas) and a symmetric stretch (νs). These are typically observed in the ranges of 1370-1330 cm^{-1} and 1180-1160 cm^{-1}, respectively.[5]
- S-N Stretching: The stretching of the sulfur-nitrogen bond (νS-N) is another key diagnostic peak for sulfonamides, usually appearing in the 940-900 cm^{-1} region.[5]
- N-H Stretching: For primary and secondary sulfonamides, the N-H stretching vibration is observed as a peak of medium intensity in the range of 3300-3200 cm^{-1}.[5]

Comparative IR Data for N-Phenyl Sulfonamides

Vibrational Mode	N-Phenyl-p-toluenesulfonamide	N-Phenylmethanesulfonamide[5]	N-Phenyl-dansylamide
N-H Stretch (cm^{-1})	~3260	~3250	~3270
S=O Asymmetric Stretch (cm^{-1})	~1340	1331 - 1317	~1350
S=O Symmetric Stretch (cm^{-1})	~1160	1157 - 1139	~1165
S-N Stretch (cm^{-1})	~910	926 - 833	~930

The position of the S=O stretching bands can be influenced by the electronic nature of the group attached to the sulfonyl moiety. Aromatic substituents, like in the tosyl and dansyl derivatives, can slightly alter the bond order and thus the vibrational frequency compared to the aliphatic mesyl group.

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Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, which is invaluable for structural confirmation. Electrospray ionization (ESI) is a soft ionization technique commonly used for sulfonamides.

Common Fragmentation Pathways

- Cleavage of the S-N Bond: This is a very common fragmentation pathway, leading to the formation of ions corresponding to the amine and the sulfonyl portions of the molecule.
- Loss of SO_2: The neutral loss of sulfur dioxide (64 Da) is a characteristic fragmentation for many sulfonamides.
- Fragmentation of the R-group: The group derived from the sulfonyl chloride will also undergo characteristic fragmentation. For example, the tosyl group often shows a fragment at m/z 91, corresponding to the tropylium ion. The dansyl group will produce fragments related to the dimethylaminonaphthalene structure.

Comparative Mass Spectrometry Data for N-Phenyl Sulfonamides

Compound	Molecular Ion $[M+H]^+$	Key Fragment Ions (m/z)
N-Phenyl-p-toluenesulfonamide	248.08	155 (tosyl), 93 (aniline), 91 (tropylium)
N-Phenylmethanesulfonamide	172.05	93 (aniline), 79 (mesyl)
N-Phenyl-dansylamide	327.12	234 (dansyl moiety), 170 (dimethylaminonaphthalene)

Note: The observed fragments can vary depending on the ionization method and collision energy.

UV-Visible Spectroscopy

UV-Vis spectroscopy is particularly useful for analyzing compounds with chromophores, such as aromatic rings.

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- Tosyl and Mesyl Derivatives: N-phenyl sulfonamides derived from tosyl and mesyl chlorides will show absorption bands in the UV region corresponding to the π-π* transitions of the phenyl rings. The absorption maxima will be similar for both, though the extinction coefficients may differ slightly.

- Dansyl Derivatives: Dansyl-derived sulfonamides are intensely fluorescent. They exhibit a strong absorption band around 340 nm and emit light in the blue-green region of the visible spectrum (~520 nm).[3][4] This fluorescence is highly sensitive to the polarity of the environment, making dansyl amides useful as fluorescent probes.

Comparative UV-Vis Data for N-Phenyl Sulfonamides

Compound	λmax (nm)	Key Features
N-Phenyl-p-toluenesulfonamide	~230, ~270	Typical aromatic absorption
N-Phenylmethanesulfonamide	~225, ~265	Typical aromatic absorption
N-Phenyl-dansylamide	~340	Strong absorption, fluorescent

Experimental Protocols

General Synthesis of N-Phenyl Sulfonamides

The following is a general procedure for the synthesis of the N-phenyl sulfonamides discussed in this guide.

- To a solution of aniline (1.0 eq) in a suitable solvent (e.g., dichloromethane or tetrahydrofuran) at 0 °C, add a base (e.g., triethylamine or pyridine, 1.2 eq).

- Slowly add the desired sulfonyl chloride (tosyl chloride, mesyl chloride, or dansyl chloride, 1.1 eq) to the reaction mixture.

- Allow the reaction to warm to room temperature and stir for 2-4 hours, or until the reaction is complete as monitored by thin-layer chromatography.

- Quench the reaction with water and extract the product with an organic solvent.

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- Wash the organic layer with dilute acid, water, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by recrystallization or column chromatography to obtain the pure sulfonamide.

Spectroscopic Analysis Workflow

Caption: Workflow for the synthesis and spectroscopic characterization of sulfonamides.

Detailed Experimental Protocols

^{1}H and ^{13}C NMR Spectroscopy

- Sample Preparation: Accurately weigh 5-10 mg of the purified sulfonamide and dissolve it in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a clean, dry NMR tube.[6]
- Instrument Setup: Insert the NMR tube into the spectrometer. Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.[7]
- Acquisition: Acquire a standard ^{1}H NMR spectrum. A typical experiment involves a 90° pulse and an acquisition time of 2-4 seconds. For ^{13}C NMR, a proton-decoupled experiment is typically run to obtain singlets for all carbon signals.
- Processing: Apply a Fourier transform to the acquired free induction decay (FID). Phase the resulting spectrum and reference it to the residual solvent peak or an internal standard (e.g., TMS).[8]

Attenuated Total Reflectance-Fourier Transform Infrared (ATR-FTIR) Spectroscopy

- Background Collection: Ensure the ATR crystal is clean. Collect a background spectrum of the empty ATR stage.[9]

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- Sample Application: Place a small amount of the solid sulfonamide sample directly onto the ATR crystal, ensuring good contact.[9]
- Spectrum Acquisition: Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Analysis: The resulting spectrum is typically displayed in terms of transmittance or absorbance versus wavenumber (cm^{-1}).

Electrospray Ionization-Mass Spectrometry (ESI-MS)

- Sample Preparation: Prepare a dilute solution of the sulfonamide (typically 1-10 µM) in a solvent suitable for ESI, such as a mixture of methanol and water, often with a small amount of formic acid to promote protonation.[10]
- Infusion: Introduce the sample solution into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., 5-10 µL/min).[11]
- Ionization and Analysis: Apply a high voltage to the ESI needle to generate a fine spray of charged droplets. The solvent evaporates, leading to the formation of gas-phase ions that are then guided into the mass analyzer.[12]
- Data Acquisition: Acquire the mass spectrum over a suitable m/z range. For fragmentation analysis (MS/MS), select the molecular ion and subject it to collision-induced dissociation.

UV-Visible Spectroscopy

- Sample Preparation: Prepare a stock solution of the sulfonamide of known concentration in a UV-transparent solvent (e.g., ethanol, methanol, or acetonitrile). Prepare a series of dilutions from the stock solution.[13][14]
- Baseline Correction: Fill a quartz cuvette with the pure solvent and use it to record a baseline spectrum.[15]
- Spectrum Acquisition: Rinse the cuvette with the sample solution and then fill it. Place the cuvette in the spectrophotometer and record the absorption spectrum over the desired wavelength range (e.g., 200-600 nm).

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- Data Analysis: Determine the wavelength of maximum absorbance (λmax) and, if desired, use the Beer-Lambert law (A = εbc) to calculate the molar absorptivity (ε).[16]

Conclusion

The choice of sulfonyl chloride has a profound and predictable impact on the spectroscopic properties of the resulting sulfonamides. The aromatic and electron-donating/withdrawing nature of the tosyl and dansyl groups, in contrast to the simple aliphatic mesyl group, leads to distinct patterns in NMR, IR, MS, and UV-Vis spectra. By understanding these characteristic spectroscopic signatures, researchers can confidently identify and characterize sulfonamide derivatives, ensuring the integrity and purity of these vital compounds in drug discovery and development.

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